

Personal Protective Equipment & Handling Guide: n-Propyl Boronic Acid Pinacol Ester[1]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *n*-Propyl boronic acid pinacol

Cat. No.: B12821035

[Get Quote](#)

Chemical Identity: 1-Propylboronic acid pinacol ester CAS Number: 67562-19-0 Physical State: Liquid Primary Hazards: Flammable Liquid (Category 3), Skin/Eye Irritant, Moisture Sensitive.
[1]

Risk Assessment & Hazard Logic

Effective safety protocols rely on understanding the mechanism of hazard, not just the regulation.[1]

- **Flammability (Flash Point ~47°C):** This compound is a Class II combustible liquid (or Flammable Liquid Cat 3 under GHS).[1] Vapor-air mixtures can ignite at moderate temperatures.[3] Operational Implication: All transfers must occur away from ignition sources; static discharge grounding is required for large volumes (>1L).[1]
- **Lipophilicity & Skin Permeation:** The pinacol ester moiety increases the lipophilicity of the boronic acid, facilitating faster permeation through the stratum corneum compared to free boronic acids.[1] Operational Implication: Standard thin nitrile gloves offer only splash protection; they are not barriers for prolonged immersion.[1]

- Hydrolytic Instability: Boronic esters hydrolyze in the presence of moisture to release n-propylboronic acid and pinacol.^[1] While less toxic, the hydrolysis products alter stoichiometry and reaction integrity. Operational Implication: Handling under an inert atmosphere (Nitrogen/Argon) is a quality control necessity that doubles as a safety control by excluding oxygen.^[1]

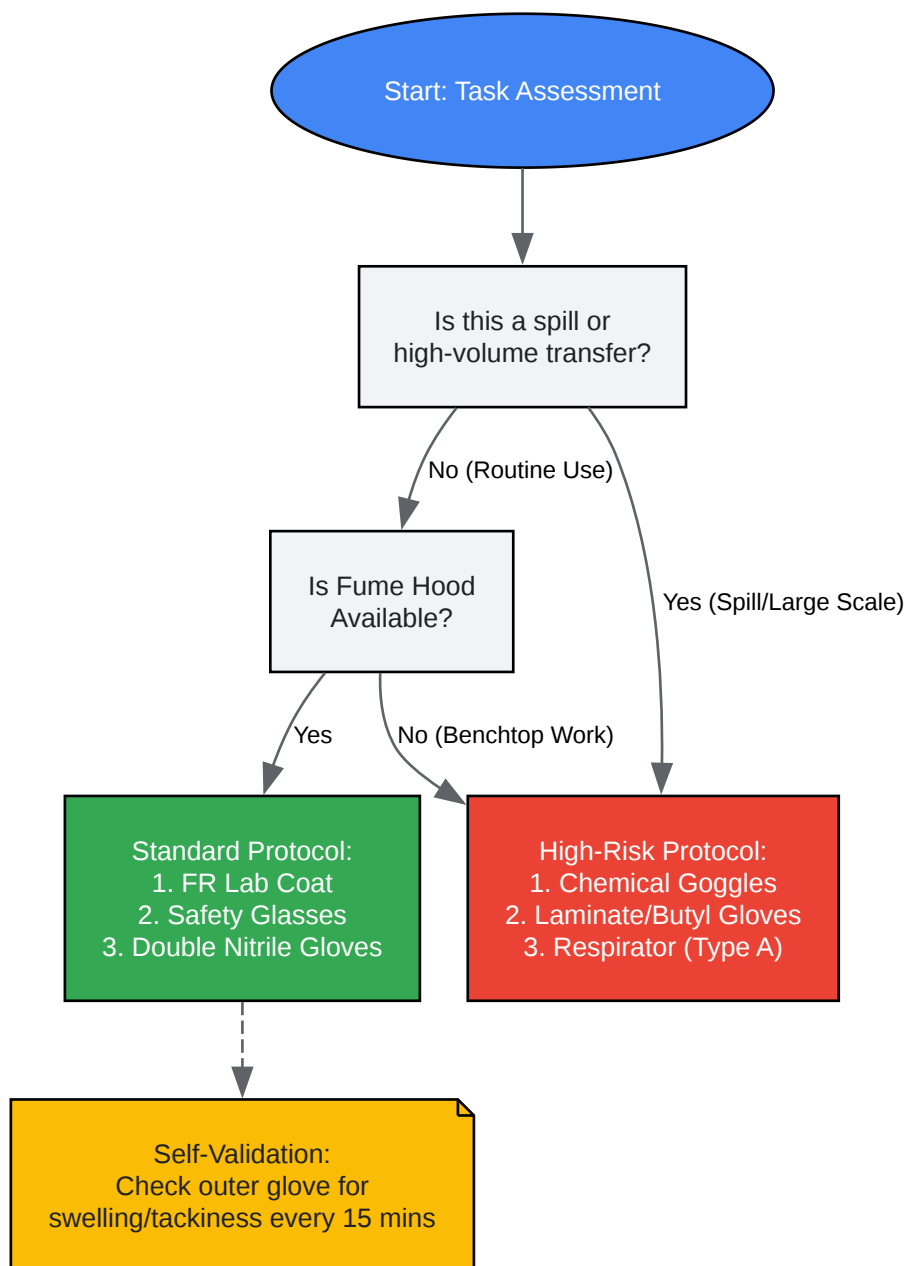
PPE Selection Matrix

The following matrix dictates PPE based on the specific interaction level.

PPE Component	Standard Handling (Bench/Hood)	High-Risk Operations (Spill Cleanup/Scale-up)	Technical Rationale
Hand Protection	Nitrile Gloves (Double-gloved, min 0.11 mm)	Silver Shield / Laminate or Butyl Rubber	Pinacol esters can swell nitrile rubber over time. ^[1] Double gloving provides a visual "breakthrough" buffer. ^[1] Laminate is required for immersion. ^[1]
Eye Protection	Safety Glasses with side shields	Chemical Splash Goggles	Liquid state presents a splash risk. ^[1] Goggles prevent vapor irritation and direct ocular contact during pressurized transfers. ^[1]
Respiratory	Fume Hood (Face velocity > 0.5 m/s)	Respirator (Type A filter - Organic Vapors)	Volatility at room temperature is moderate, but heating increases vapor concentration. ^[1] Fume hood is the primary engineering control. ^[1]
Body Protection	Flame-Resistant (FR) Lab Coat	Chem-Tape at wrist/cuff interfaces	Standard cotton coats absorb flammable liquids. ^[1] FR coats prevent the "wick effect" during a fire event. ^[1]

Visualization: PPE Decision Logic

The following diagram illustrates the decision workflow for selecting the correct PPE configuration.



[Click to download full resolution via product page](#)

Caption: Decision tree for selecting PPE based on operational risk and engineering control availability.

Operational Protocols

A. Transfer & Handling (Self-Validating System)

To ensure safety and chemical integrity, use the "Closed Transfer" method.^[1] This prevents exposure and moisture ingress.^{[1][2]}

- Preparation:
 - Secure the source bottle with a clamp.^[1]
 - Purge the receiving vessel with Nitrogen/Argon.^[1]
 - Validation: Verify the fume hood flow monitor is green/active.
- Syringe Transfer (Volumes < 50 mL):
 - Use a glass syringe with a Luer-lock tip (plastic syringes can degrade/swell with organic esters).^[1]
 - Insert a long needle through the septum.^[1]
 - Technique: Use the "positive pressure" technique: inject a volume of inert gas equal to the liquid volume to be withdrawn to prevent vacuum formation.^[1]
- Cannula Transfer (Volumes > 50 mL):
 - Use a double-ended needle (cannula) under positive inert gas pressure.^[1]
 - Grounding: Ensure both source and receiving flasks are grounded to prevent static discharge, as the liquid is flammable (FP 47°C).^[1]

B. Emergency Response: Spill Management

Do NOT use paper towels. Paper towels increase the surface area for evaporation (flammability risk) and are not chemically inert.^[1]

- Evacuate & Ventilate: Clear the immediate area.^[1]
- Absorb: Use Vermiculite or Diatomaceous Earth.^[1] These are non-combustible and chemically inert.^[1]

- Collect: Scoop absorbed material into a dedicated solid waste container labeled "Flammable Organic Solid Waste."^[1]
- Decontaminate: Clean the surface with soap and water only after the bulk liquid is removed.^[1]

Visualization: Spill Response Workflow



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for managing **n-Propyl boronic acid pinacol** ester spills.

Physical Properties & Data Summary

Property	Value	Safety Implication
Boiling Point	166–168 °C	Low volatility at STP, but vapors accumulate if heated. ^[1]
Flash Point	47 °C (117 °F)	Flammable. Keep away from hot plates/sparks. ^[1]
Density	~0.89 g/mL	Lighter than water; will float on aqueous spills. ^[1]
Solubility	Immiscible in water	Difficult to rinse with water alone; requires organic solvent (acetone/ethanol) for cleaning. ^[1]
Appearance	Colorless Liquid	Hard to detect visually on glass surfaces. ^[1]

Disposal & Waste Management

Disposal must comply with local environmental regulations (RCRA in the US, equivalent local laws).[1]

- Waste Stream: Organic Solvents (Non-Halogenated).[1]
- Segregation: Do not mix with strong oxidizers (e.g., nitric acid, peroxides) in the waste stream, as boronic esters are reducing agents.[1]
- Container Prep: Triple rinse empty containers with acetone before discarding.[1] The rinsate must go into the liquid organic waste.[1]

References

- Thermo Fisher Scientific. (2024).[1][4] 1-Propylboronic acid pinacol ester, 98% Safety Data Sheet. Retrieved from [1]
- Sigma-Aldrich. (2024).[1] Safety Data Sheet for Boronic Acid Esters (Generic Class Data). Retrieved from [1]
- National Institutes of Health (PubChem). (2024).[1] Boric acid, pinacol ester Compound Summary (Structural Analog Data). Retrieved from [1]
- Ansell. (2022).[1] Chemical Resistance Guide: Permeation & Degradation Data. Retrieved from [1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Boric acid, pinacol ester | C₆H₁₃BO₃ | CID 368290 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
- 3. store.apolloscientific.co.uk [store.apolloscientific.co.uk]

- [4. fishersci.ie \[fishersci.ie\]](https://fishersci.ie)
- To cite this document: BenchChem. [Personal Protective Equipment & Handling Guide: n-Propyl Boronic Acid Pinacol Ester[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12821035/docs#personal-protective-equipment-handling-guide-n-propyl-boronic-acid-pinacol-ester-1\]](https://www.benchchem.com/product/b12821035/docs#personal-protective-equipment-handling-guide-n-propyl-boronic-acid-pinacol-ester-1)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)